

An In-depth Technical Guide to Brominated Dimethylaniline Derivatives: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	3-bromo-N,2-dimethylaniline
CAS No.:	1187928-43-3
Cat. No.:	B1457302

[Get Quote](#)

A Note on Nomenclature: The query for "**3-bromo-N,2-dimethylaniline**" presents a potential ambiguity in chemical nomenclature. This guide will address the two most likely interpretations of this structure: 3-bromo-N,N-dimethylaniline and 3-bromo-2-methylaniline. Both are valuable chemical intermediates in research and development, and their distinct properties and applications will be explored in detail.

Part 1: 3-bromo-N,N-dimethylaniline

Core Identification and Properties

3-bromo-N,N-dimethylaniline is a tertiary amine featuring a dimethylamino group and a bromine atom attached to a phenyl ring.[1] This substitution pattern imparts specific reactivity and physical characteristics that are leveraged in various synthetic applications.

CAS Number: 16518-62-0

Molecular Formula: C₈H₁₀BrN

Physicochemical Properties:

Property	Value	Source(s)
Molecular Weight	200.08 g/mol	[2]
Appearance	Clear colorless to yellow to orange liquid/powder	[3][4]
Density	1.402 g/mL at 25 °C	[5]
Melting Point	11 °C	[5]
Boiling Point	126 °C at 14 mmHg	[5]
Refractive Index	1.6004	[5]
Solubility	Miscible with chloroform, dichloromethane, and methanol.	[5]

Synthesis and Reactivity

The synthesis of N,N-dimethylaniline derivatives typically involves the alkylation of aniline with a methylating agent like methanol in the presence of an acid catalyst.[1] Further bromination would then be carried out to yield 3-bromo-N,N-dimethylaniline.

The reactivity of 3-bromo-N,N-dimethylaniline is characteristic of a substituted aniline. The dimethylamino group is an activating, ortho-, para-director for electrophilic aromatic substitution, while the bromine atom is a deactivating ortho-, para-director. The interplay of these groups, along with the steric hindrance, dictates the regioselectivity of further reactions. The bromine atom can also participate in cross-coupling reactions, making it a versatile building block.

Applications in Research and Development

3-bromo-N,N-dimethylaniline serves as a key intermediate in the synthesis of a variety of organic compounds.[3] Its primary applications are in the development of:

- **Dyes and Pigments:** The aniline scaffold is a fundamental component of many synthetic dyes.[6]
- **Pharmaceuticals:** It is a precursor for the synthesis of more complex molecules with potential biological activity.[3][6]
- **Agrochemicals:** This compound is also utilized in the preparation of certain agrochemicals.[6]

Spectroscopic Profile

Detailed spectroscopic data for 3-bromo-N,N-dimethylaniline, including ^{13}C NMR, GC-MS, LC-MS, FTIR, and Raman spectra, are available through public databases such as PubChem.[2]

This information is crucial for reaction monitoring and quality control during its use in multi-step syntheses.

Safety and Handling

3-bromo-N,N-dimethylaniline is classified as a hazardous substance and requires careful handling in a laboratory setting.

GHS Hazard Classifications:[2]

Hazard Class	Category
Acute Toxicity, Oral	3, 4
Acute Toxicity, Dermal	3, 4
Acute Toxicity, Inhalation	3, 4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Carcinogenicity	2
Specific Target Organ Toxicity (Repeated Exposure)	2
Hazardous to the Aquatic Environment, Acute Hazard	1
Hazardous to the Aquatic Environment, Long-term Hazard	1

Safe Handling Protocol:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[7]
- Ventilation: Use only outdoors or in a well-ventilated area.[7]
- Handling: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[7]
- Storage: Store in a well-ventilated place. Keep the container tightly closed and locked up.[7]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[8]

Part 2: 3-bromo-2-methylaniline

Core Identification and Properties

3-bromo-2-methylaniline, also known as 3-bromo-o-toluidine, is a primary amine with a bromine atom and a methyl group on the benzene ring.[9] This structure makes it a valuable intermediate for constructing more complex molecular architectures.[10]

CAS Number: 55289-36-6[9]

Molecular Formula: C₇H₈BrN[9]

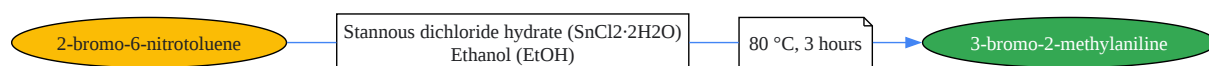
Physicochemical Properties:

Property	Value	Source(s)
Molecular Weight	186.05 g/mol	[9]
Appearance	Clear colorless to brown clear liquid	[11]
Density	1.51 g/mL at 25 °C	[10]
Boiling Point	255 °C	[11]
Refractive Index	1.619	[10]

Synthesis and Reactivity

A common synthetic route to 3-bromo-2-methylaniline involves the reduction of a nitro precursor.

Synthesis of 3-bromo-2-methylaniline from 2-bromo-6-nitrotoluene:



[Click to download full resolution via product page](#)

Caption: Synthesis of 3-bromo-2-methylaniline.

Experimental Protocol: Synthesis of 3-bromo-2-methylaniline[10]

- **Reaction Setup:** In a suitable reaction vessel, dissolve 2-bromo-6-nitrotoluene (1.0 eq) and stannous dichloride hydrate (5.0 eq) in ethanol.
- **Heating:** Stir the reaction mixture at 80 °C for 3 hours.
- **Solvent Removal:** After the reaction is complete, remove the ethanol by rotary evaporation.
- **Neutralization and Filtration:** Adjust the pH of the residue to approximately 8 with a saturated aqueous solution of sodium bicarbonate. Filter the mixture through diatomaceous earth and wash the filter cake with ethyl acetate.
- **Extraction and Drying:** Combine the filtrates and extract three times with ethyl acetate. Dry the combined organic phases by rotary evaporation to yield 3-bromo-2-methylaniline.

The reactivity of 3-bromo-2-methylaniline is primarily governed by the amino group, which can be readily diazotized or acylated.^[12] The bromine atom can participate in various cross-coupling reactions, allowing for the introduction of diverse functionalities.

Applications in Drug Development and Research

3-bromo-2-methylaniline is a significant building block in medicinal chemistry and organic synthesis.^[13] It has been utilized in the preparation of:

- **Substituted Anilines:** It serves as a precursor for more complex aniline derivatives.^[10]
- **Tröger's Base Derivatives:** Used in the synthesis of racemic derivatives of Tröger's base.^[10]
- **Indazoles:** A starting material for the preparation of 4-bromo-1H-indazole.^[10]
- **BTK Inhibitors:** Employed in the synthesis of novel pyrimidine analogs as highly selective, non-covalent Bruton's tyrosine kinase (BTK) inhibitors for treating diseases like B cell malignancies and rheumatoid arthritis.^[14]
- **Sphingosine-1-phosphate-1 Receptor Agonists:** Used in the development of agonists for this receptor, which has therapeutic potential in various diseases.^[14]

Spectroscopic Profile

Spectroscopic data, including NMR, for 3-bromo-2-methylaniline is available and confirms its structure.[\[11\]](#) This data is essential for researchers to verify the identity and purity of the compound.

Safety and Handling

3-bromo-2-methylaniline is also a hazardous chemical that requires proper safety precautions.

GHS Hazard Classifications:[\[9\]](#)

Hazard Class	Category
Acute Toxicity, Oral	3
Acute Toxicity, Dermal	3
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3

Safe Handling Protocol:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[\[11\]](#)
- Handling: Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[\[11\]](#)
- First Aid (Swallowing): If swallowed, call a POISON CENTER or doctor. Rinse mouth.[\[11\]](#)
- First Aid (Skin Contact): If on skin, wash with plenty of water.[\[11\]](#)
- Disposal: Dispose of contents/container to an approved waste disposal plant.[\[11\]](#)

References

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Dimethylaniline - Wikipedia \[en.wikipedia.org\]](#)
- [2. 3-Bromo-N,N-dimethylaniline | C8H10BrN | CID 140102 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Affordable Price 3-Bromo-N,N-Dimethylaniline, CAS No 16518-62-0, C8H10BrN \[suryalifesciencesltd.com\]](#)
- [4. 3-Bromo-N,N-dimethylaniline, 97% 5 g | Request for Quote | Thermo Scientific Chemicals \[thermofisher.com\]](#)
- [5. 3-BROMO-N,N-DIMETHYLANILINE | 16518-62-0 \[chemicalbook.com\]](#)
- [6. 3-Bromo-N,N-dimethylaniline \[myskinrecipes.com\]](#)
- [7. fishersci.com \[fishersci.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. 3-Bromo-o-toluidine | C7H8BrN | CID 123538 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. 3-Bromo-2-methylaniline | 55289-36-6 \[chemicalbook.com\]](#)
- [11. 3-Bromo-2-methylaniline | 55289-36-6 | Tokyo Chemical Industry Co., Ltd.\(APAC\) \[tcichemicals.com\]](#)
- [12. ncert.nic.in \[ncert.nic.in\]](#)
- [13. guidechem.com \[guidechem.com\]](#)
- [14. What is 3-Bromo-2-methylaniline?_Chemicalbook \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Brominated Dimethylaniline Derivatives: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1457302/docs#an-in-depth-technical-guide-to-brominated-dimethylaniline-derivatives-properties-synthesis-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)